

# Tetrabutylammonium benzoate chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetrabutylammonium benzoate*

Cat. No.: *B099290*

[Get Quote](#)

## Tetrabutylammonium Benzoate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Tetrabutylammonium benzoate** is a quaternary ammonium salt that has garnered significant interest in various scientific fields. Its unique combination of a bulky, lipophilic tetrabutylammonium cation and a benzoate anion imparts a range of useful chemical and physical properties. This technical guide provides an in-depth overview of the core chemical properties, structure, and applications of **tetrabutylammonium benzoate**, with a focus on its role as a phase-transfer catalyst and its emerging biological activities. Detailed experimental methodologies and data are presented to support its practical application in research and development.

### Chemical Properties and Structure

**Tetrabutylammonium benzoate** is a white to off-white crystalline solid. Its structure consists of a central nitrogen atom bonded to four butyl groups, forming a large, nonpolar cation, which is ionically bonded to the carboxylate anion of benzoic acid.

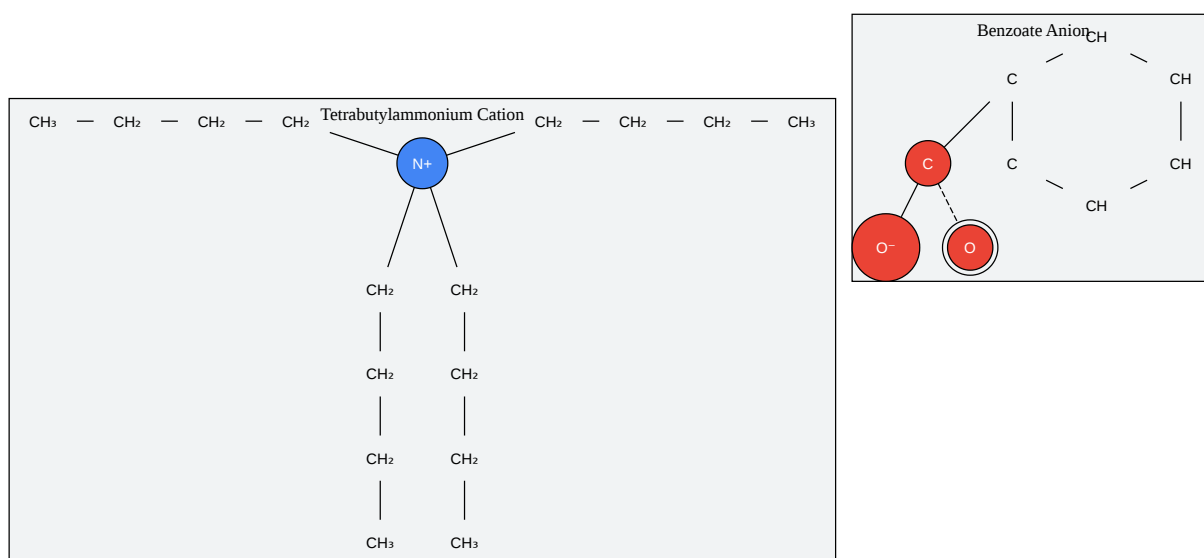
### Physicochemical Properties

The key physicochemical properties of **tetrabutylammonium benzoate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>23</sub> H <sub>41</sub> NO <sub>2</sub>	
Molecular Weight	363.58 g/mol	
Appearance	White to colorless or almost white crystalline powder	
Melting Point	64-68 °C	
Boiling Point	425.5 °C at 760 mmHg	
Solubility	Soluble in acetonitrile (0.1 g/mL, clear, colorless)	
InChI Key	WGYONVRJGWHMKV-UHFFFAOYSA-M	
SMILES	CCCC--INVALID-LINK--(CCCC)CCCC.O=C([O-])c1ccccc1	
CAS Number	18819-89-1	

## Chemical Structure

The chemical structure of **tetrabutylammonium benzoate**, illustrating the ionic interaction between the tetrabutylammonium cation and the benzoate anion, is depicted below.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **tetrabutylammonium benzoate**.

## Experimental Protocols

### Synthesis of Tetrabutylammonium Benzoate via Metathesis Reaction

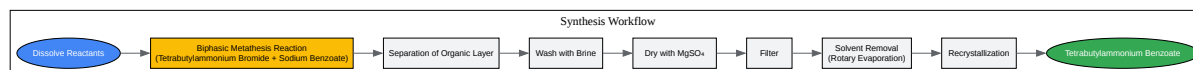
**Tetrabutylammonium benzoate** can be synthesized through a metathesis (ion exchange) reaction between tetrabutylammonium bromide and sodium benzoate in a biphasic system.

#### Materials:

- Tetrabutylammonium bromide (1 equivalent)
- Sodium benzoate (1.2 equivalents)
- Dichloromethane (DCM)
- Deionized water
- Magnesium sulfate (anhydrous)
- Brine solution

#### Procedure:

- Dissolve tetrabutylammonium bromide in dichloromethane.
- Dissolve sodium benzoate in deionized water.
- Combine the two solutions in a separatory funnel and shake vigorously for 1-2 hours at room temperature.
- Allow the layers to separate. The organic layer contains the **tetrabutylammonium benzoate**.
- Separate the organic layer and wash it with brine to remove any remaining water-soluble impurities.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the solution to remove the drying agent.
- Remove the solvent (dichloromethane) under reduced pressure using a rotary evaporator to yield the crude product.
- The crude product can be further purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexanes.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **tetrabutylammonium benzoate**.

## Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- <sup>1</sup>H NMR: A sample of **tetrabutylammonium benzoate** is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>). The <sup>1</sup>H NMR spectrum is acquired on a 400 or 500 MHz spectrometer. Expected signals include multiplets for the butyl chains of the tetrabutylammonium cation and signals in the aromatic region for the benzoate anion.
- <sup>13</sup>C NMR: A sample is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>). The <sup>13</sup>C NMR spectrum is acquired on a 100 or 125 MHz spectrometer. The spectrum will show characteristic peaks for the carbon atoms of the butyl chains and the benzoate ring.

Fourier-Transform Infrared (FTIR) Spectroscopy:

- A small amount of the solid sample is mixed with KBr powder and pressed into a pellet. The FTIR spectrum is recorded. Key characteristic peaks include C-H stretching vibrations from the alkyl chains and the aromatic ring, and a strong carbonyl (C=O) stretching vibration from the benzoate group.

Mass Spectrometry (MS):

- Electrospray ionization (ESI) mass spectrometry is a suitable technique. The sample is dissolved in a suitable solvent (e.g., acetonitrile) and introduced into the mass spectrometer. In positive ion mode, the peak for the tetrabutylammonium cation ([M]<sup>+</sup>) would be observed. In negative ion mode, the peak for the benzoate anion ([M]<sup>-</sup>) would be detected.

# Applications in Research and Drug Development

## Phase-Transfer Catalysis

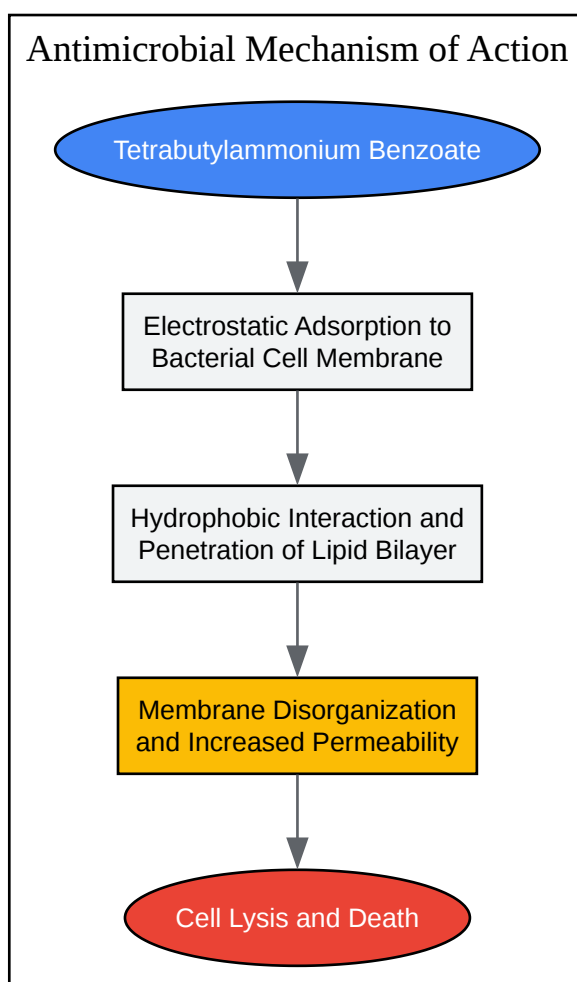
A primary application of **tetrabutylammonium benzoate** is as a phase-transfer catalyst (PTC). It facilitates the transfer of the benzoate anion from an aqueous or solid phase into an organic phase, enabling reactions between immiscible reactants. This enhances reaction rates and yields in various organic syntheses, such as esterifications and alkylations.

## Biological Activity

Recent studies have highlighted the biological activities of **tetrabutylammonium benzoate**, particularly its antimicrobial properties. As a quaternary ammonium compound (QAC), it can interact with and disrupt the cell membranes of microorganisms. This property is being explored for the development of new antimicrobial agents. Some research also indicates potential cytotoxicity against certain cancer cell lines.

## Mechanism of Antimicrobial Action

The antimicrobial activity of **tetrabutylammonium benzoate** is primarily attributed to its ability to disrupt the integrity of the bacterial cell membrane. The positively charged tetrabutylammonium cation interacts with the negatively charged components of the bacterial cell membrane, such as phospholipids and teichoic acids. The lipophilic butyl chains then penetrate the hydrophobic core of the membrane, leading to its disorganization, increased permeability, and eventual cell lysis.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of antimicrobial action.

## Conclusion

**Tetrabutylammonium benzoate** is a versatile compound with well-defined chemical properties and a straightforward synthetic route. Its utility as a phase-transfer catalyst is well-established, and its potential as a biologically active agent is an expanding area of research. This guide provides a foundational understanding for scientists and professionals working with or considering the use of **tetrabutylammonium benzoate** in their research and development endeavors. Further investigation into its specific biological mechanisms of action and potential therapeutic applications is warranted.

- To cite this document: BenchChem. [Tetrabutylammonium benzoate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099290#tetrabutylammonium-benzoate-chemical-properties-and-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)